

# Standard Operating Procedures for Antimalarial Agent 31 (Compound 7k)

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## Compound of Interest

Compound Name: Antimalarial agent 31

Cat. No.: B12397521

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Product Name: **Antimalarial Agent 31** (also known as Compound 7k)

Chemical Name: Macrocyclic Peptidomimetic Plasmepsin X Inhibitor

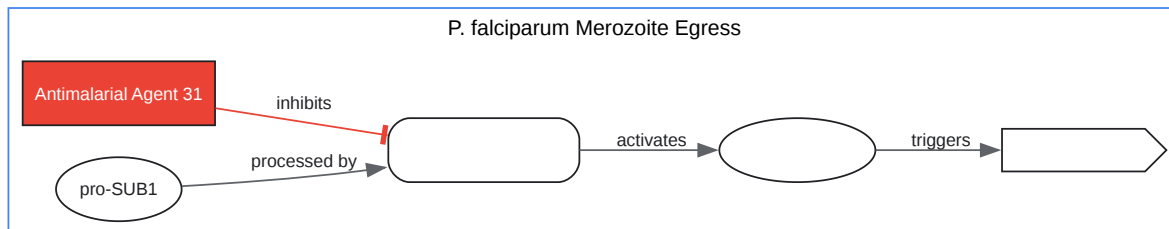
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## Application Notes

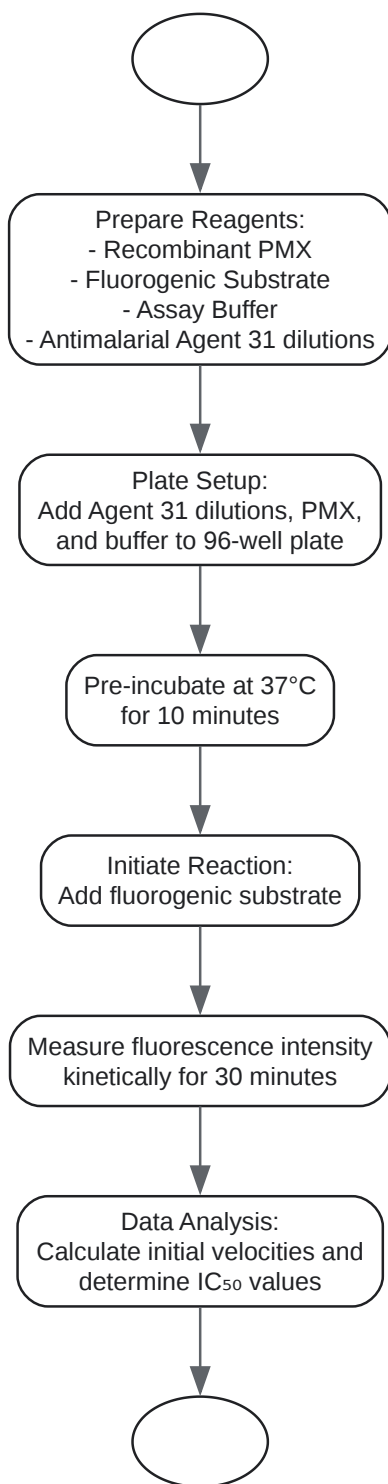
**Antimalarial Agent 31** is a potent, orally active inhibitor of Plasmodium falciparum aspartic protease Plasmepsin X (PMX), a critical enzyme for the egress of merozoites from infected red blood cells.[1][2] This compound has demonstrated significant activity against both chloroquine-sensitive and chloroquine-resistant strains of P. falciparum in vitro and has shown efficacy in clearing blood-stage parasites in a humanized mouse model of malaria.[1][2]

## Mechanism of Action

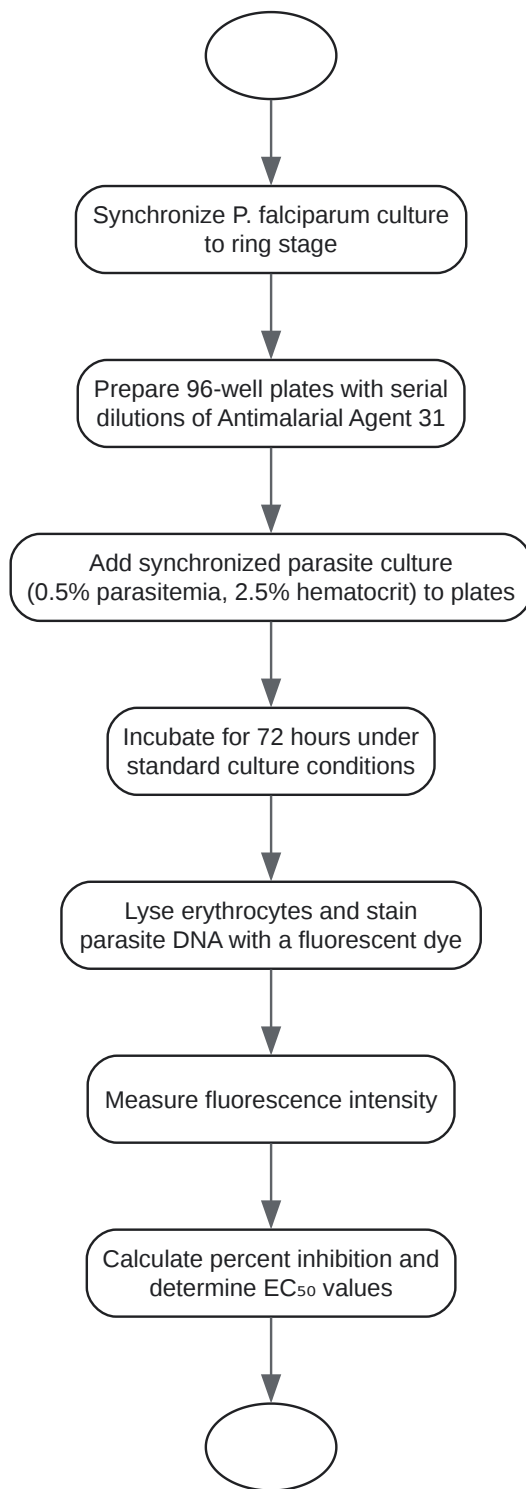
**Antimalarial Agent 31** functions by selectively inhibiting Plasmepsin X, an essential aspartic protease in P. falciparum. PMX is responsible for the proteolytic maturation of the subtilisin-like protease 1 (SUB1), a key effector in the rupture of the parasitophorous vacuole and host erythrocyte membrane, which allows for the release of newly formed merozoites.[2] By inhibiting PMX, **Antimalarial Agent 31** prevents the activation of SUB1, thereby trapping the merozoites within the host cell and halting the parasitic life cycle.



## Plasmeprin X Inhibition Assay Workflow



### P. falciparum Growth Inhibition Assay Workflow



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## References

- 1. Macrocyclic Peptidomimetic Plasmepsin X Inhibitors with Potent In Vitro and In Vivo Antimalarial Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Macrocyclic Peptidomimetic Plasmepsin X Inhibitors with Potent In Vitro and In Vivo Antimalarial Activity - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Standard Operating Procedures for Antimalarial Agent 31 (Compound 7k)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12397521#standard-operating-procedures-for-antimalarial-agent-31]

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